

Personal protective equipment for handling alpha-Ketoglutarate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-Ketoglutarate*

Cat. No.: *B1197944*

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Hazard Identification and Personal Protective Equipment (PPE)

Alpha-Ketoglutarate, while a key metabolic intermediate, requires careful handling in its pure form. It is classified as a substance that can cause serious eye damage, as well as skin and respiratory irritation.^{[1][2][3][4]} Adherence to proper safety protocols is mandatory to minimize risk.

Summary of Hazards

- Eye Contact: Causes serious eye damage, potentially leading to burns.^{[1][3][5]}
- Skin Contact: May cause skin irritation, redness, and pain.^{[2][4][6]}
- Inhalation: Irritating to the respiratory system if inhaled as dust.^{[2][4]}
- Ingestion: While not classified as harmful by ingestion, it may be damaging to health, especially in cases of pre-existing organ damage.^[4]

Recommended Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **alpha-Ketoglutarate**, particularly in its solid, powdered form.

Body Part	Personal Protective Equipment (PPE)	Standard/Specification	Rationale
Eyes/Face	Chemical safety goggles or a full-face shield.[1][7]	OSHA 29 CFR 1910.133 or European Standard EN166.[1]	To protect against dust particles and prevent serious eye damage.[1][3][5]
Skin/Body	Chemical-resistant gloves (e.g., nitrile), a lab coat, and full-length pants.[1][2][3]	Ensure gloves are worn over sleeves to prevent seepage.[8]	To prevent skin contact and irritation.[2][6]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator.[1][9]	Use in case of insufficient ventilation or when dust formation is unavoidable.[1][3]	To prevent inhalation of irritating dust.[2][4]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **alpha-Ketoglutarate** and ensuring laboratory safety.

Engineering Controls

- Ventilation: Always handle **alpha-Ketoglutarate** in a well-ventilated area.[1][4][7] For procedures that may generate dust, use a chemical fume hood.[1]
- Safety Stations: Ensure that eyewash stations and safety showers are located near the workstation.[1]

Safe Handling Procedures

- Preparation: Before handling, read the Safety Data Sheet (SDS) and ensure all necessary PPE is available and in good condition.
- Dispensing: When weighing or transferring the solid material, avoid creating dust.[1] Use techniques that minimize aerosolization.

- Contact Avoidance: Do not allow the substance to come into contact with eyes, skin, or clothing.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical.[2][4][7]
Do not eat, drink, or smoke in the handling area.[2][4]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][7]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[6]

Emergency and Disposal Plan

A clear plan for emergencies and waste disposal is essential.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[1][2][6] Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a physician or poison center.[1][3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[1][2][6] If skin irritation persists, seek medical attention.[2][6]
Inhalation	Move the person to fresh air.[1][2][6] If breathing is difficult, give oxygen or artificial respiration.[2][6] Get medical attention if symptoms occur.[1][6]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[6] Do not induce vomiting.[2][10] Seek medical attention if symptoms occur.[1][6]

Spills and Leaks

- Evacuate: Keep unnecessary personnel away from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use personal protective equipment.[2] Sweep or vacuum up the spilled solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.
[1]
- Clean: Clean the spill area thoroughly.
- Prevent Entry: Prevent the spilled product from entering drains or waterways.[2][7]

Waste Disposal

- Collection: Collect waste material in suitable, closed, and labeled containers.[1]
- Disposal: Dispose of the waste at an approved waste disposal plant.[2] Follow all local, state, and federal regulations. Do not release into the environment.[1]
- Contaminated Containers: Empty containers may retain product residue. Triple rinse or use equivalent measures before disposal. The rinsate should be collected and treated as hazardous waste.[11]

Quantitative Data

The following table summarizes key quantitative data for alpha-Ketoglutaric Acid.

Property	Value	Reference
CAS Number	328-50-7	[1][3]
Molecular Formula	C5H6O5	[6]
Molecular Weight	146.1 g/mol	[6]
Appearance	Off-white, solid, crystalline powder.[1][2]	[1][2]
Odor	Odorless	[1]
pH	2.0 (Acidic)	[1]
Melting Point	114–117°C (237.2–242.6°F)	[1][5]
Oral LD50 (Rat)	5000–10000 mg/kg	[5]
Occupational Exposure Limits	Not established by region-specific regulatory bodies.[1][9]	[1][9]

Experimental Protocol: Preparation of α -KG Standard Solution

This section provides a generalized protocol for preparing a standard solution of **alpha-Ketoglutarate** for use in colorimetric or fluorometric assays, based on common laboratory procedures.[12]

Objective: To prepare a 100 mM **alpha-Ketoglutarate** stock solution and subsequent dilutions for generating a standard curve.

Materials:

- alpha-Ketoglutaric Acid powder
- Deionized water (ddH2O)
- Vortex mixer
- Micropipettes and sterile tips

- Microcentrifuge tubes

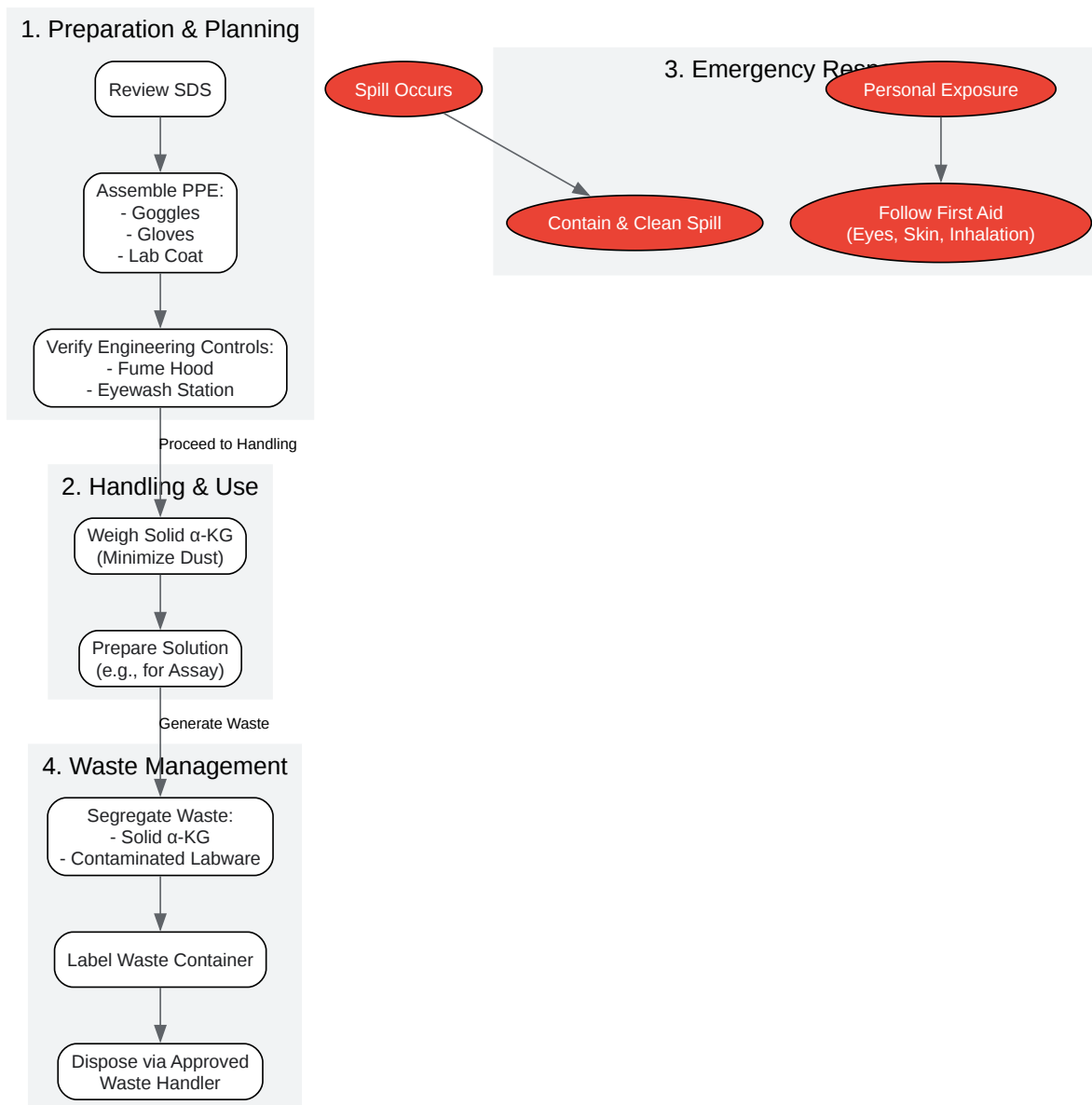
Procedure:

- Reconstitute Stock Solution: To create a 100 mM stock solution, reconstitute 10 μmol of the **alpha-Ketoglutarate** standard in 100 μL of ddH₂O.[\[12\]](#)
- Mix Thoroughly: Pipette up and down to dissolve the solid completely. Vortex briefly.
- Keep on Ice: Keep the reconstituted stock solution on ice during use.[\[12\]](#)
- Prepare Working Standard: For a colorimetric assay, prepare a 1 nmol/ μL working standard by diluting 10 μL of the 100 mM stock solution into 990 μL of ddH₂O.[\[12\]](#)
- Serial Dilutions: Create a series of standards by further diluting the working standard with the appropriate assay buffer. Always prepare a fresh set of standards for each experiment.[\[12\]](#)
- Storage: Aliquot the stock solution and store at -20°C for future use to avoid repeated freeze-thaw cycles.[\[12\]](#)

Visualized Workflow

The following diagram illustrates the standard logistical and safety workflow for handling **alpha-Ketoglutarate** in a laboratory environment.

Workflow for Handling alpha-Ketoglutarate



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Caption: Logical workflow for the safe handling of **alpha-Ketoglutarate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling alpha-Ketoglutarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197944#personal-protective-equipment-for-handling-alpha-ketoglutarate]

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